

# 4-Bromopyridine Hydrochloride: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *4-Bromopyridine hydrochloride*

Cat. No.: *B018804*

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This whitepaper provides an in-depth technical overview of **4-Bromopyridine hydrochloride**, a key building block in synthetic organic chemistry. Aimed at researchers, scientists, and professionals in drug development, this document details the compound's physicochemical properties, highlights its applications in pivotal cross-coupling reactions, provides a detailed experimental protocol for a representative Suzuki-Miyaura coupling, and discusses the biological significance of pyridine derivatives.

## Physicochemical Properties of 4-Bromopyridine Hydrochloride

**4-Bromopyridine hydrochloride** is a white to almost white crystalline powder.<sup>[1]</sup> It is a crucial starting material for the synthesis of a wide array of functionalized pyridine derivatives.<sup>[1][2]</sup> A summary of its key quantitative data is presented below for easy reference.

Property	Value	Source(s)
Molecular Weight	194.46 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Chemical Formula	$C_5H_4BrN \cdot HCl$ (or $C_5H_5BrClN$ )	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	19524-06-2	<a href="#">[1]</a> <a href="#">[3]</a>
Monoisotopic Mass	192.92939 Da	
Melting Point	~270 °C (with decomposition)	<a href="#">[4]</a> <a href="#">[5]</a>
Solubility	Soluble in DMSO, Methanol, and Water	<a href="#">[1]</a>

## Applications in Organic Synthesis: A Versatile Precursor

**4-Bromopyridine hydrochloride** is a versatile reagent primarily utilized in the formation of carbon-carbon and carbon-heteroatom bonds through various cross-coupling reactions.[\[5\]](#) Before its use in most organic reactions, the more reactive free base, 4-bromopyridine, is typically liberated by treatment with a mild base.[\[1\]](#) This can be achieved, for example, by stirring the hydrochloride salt with potassium carbonate in acetonitrile.

The freebase form is a key substrate in several palladium-catalyzed cross-coupling reactions, including:

- Suzuki-Miyaura Coupling: For the formation of C-C bonds with boronic acids.[\[2\]](#)[\[5\]](#)
- Sonogashira Coupling: For the formation of C-C bonds with terminal alkynes.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Heck Coupling: For the formation of C-C bonds with alkenes.[\[2\]](#)
- Stille Coupling: For the formation of C-C bonds with organostannanes.[\[2\]](#)[\[5\]](#)

These reactions are fundamental in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs) and functional materials.[\[5\]](#)[\[8\]](#)

# Detailed Experimental Protocol: Suzuki-Miyaura Coupling

The following is a representative protocol for the Suzuki-Miyaura cross-coupling of a 4-bromopyridine derivative with an arylboronic acid, a common application for this class of compounds.

**Reaction:** Synthesis of a 4-arylpyridine derivative.

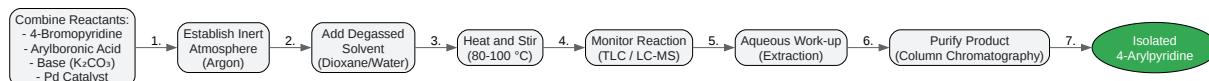
**Materials:**

- 4-Bromopyridine (generated from the hydrochloride salt) (1.0 equiv)
- Arylboronic acid (1.2 equiv)
- Palladium catalyst (e.g.,  $\text{Pd}(\text{dppf})\text{Cl}_2$ , 3 mol%)
- Base (e.g.,  $\text{K}_2\text{CO}_3$ , 2.0 equiv)
- Anhydrous and degassed solvent (e.g., 1,4-dioxane/water, 4:1)

**Procedure:**

- **Reaction Setup:** In a dry Schlenk flask, combine 4-bromopyridine, the arylboronic acid, the base, and the palladium catalyst.
- **Inert Atmosphere:** Seal the flask and subject it to three cycles of evacuation and backfilling with an inert gas, such as argon.
- **Solvent Addition:** Introduce the degassed solvent system via syringe.
- **Reaction:** Heat the mixture to 80-100 °C with vigorous stirring.
- **Monitoring:** Track the reaction's progress using an appropriate analytical method like Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Upon completion, cool the reaction to room temperature. Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.

- Purification: Dry the organic layer over anhydrous  $MgSO_4$  or  $Na_2SO_4$ , filter, and concentrate under reduced pressure. The crude product can then be purified by column chromatography.



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A generalized workflow for the Suzuki-Miyaura coupling of 4-bromopyridine.

## Biological Significance of 4-Substituted Pyridine Derivatives

The pyridine scaffold is a "privileged structure" in medicinal chemistry, appearing in a multitude of FDA-approved drugs.<sup>[9]</sup> The functionalization of the pyridine ring at the 4-position, often facilitated by precursors like **4-bromopyridine hydrochloride**, allows for the synthesis of compounds with diverse biological activities.

Derivatives of 4-substituted pyridines have shown potential as:

- Anticancer Agents: Many pyridine derivatives exhibit antiproliferative activity against various cancer cell lines.<sup>[9]</sup> The nature of the substituent at the 4-position can significantly influence this activity.
- CXCR4 Antagonists: The C-X-C chemokine receptor type 4 (CXCR4) is implicated in several diseases, including cancer metastasis and inflammatory conditions. Pyridine-containing molecules have been developed as potent CXCR4 antagonists.
- Antimicrobial Agents: Novel pyridine and thienopyridine derivatives have demonstrated significant antimicrobial activity against various bacterial and fungal strains.<sup>[10]</sup>

The ease of modification of the 4-position of the pyridine ring, starting from **4-bromopyridine hydrochloride**, makes it an invaluable tool for generating chemical libraries for high-throughput screening in drug discovery campaigns.<sup>[8]</sup>

This technical guide serves as a foundational resource for researchers working with **4-bromopyridine hydrochloride**. The provided data and protocols aim to facilitate its effective use in the synthesis of novel compounds with significant potential in medicinal chemistry and materials science.

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